

Protocol for the N-Methylation of 4-Aminoacetanilide via Eschweiler-Clarke Reaction

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Amino-N-methylacetanilide

Cat. No.: B086871

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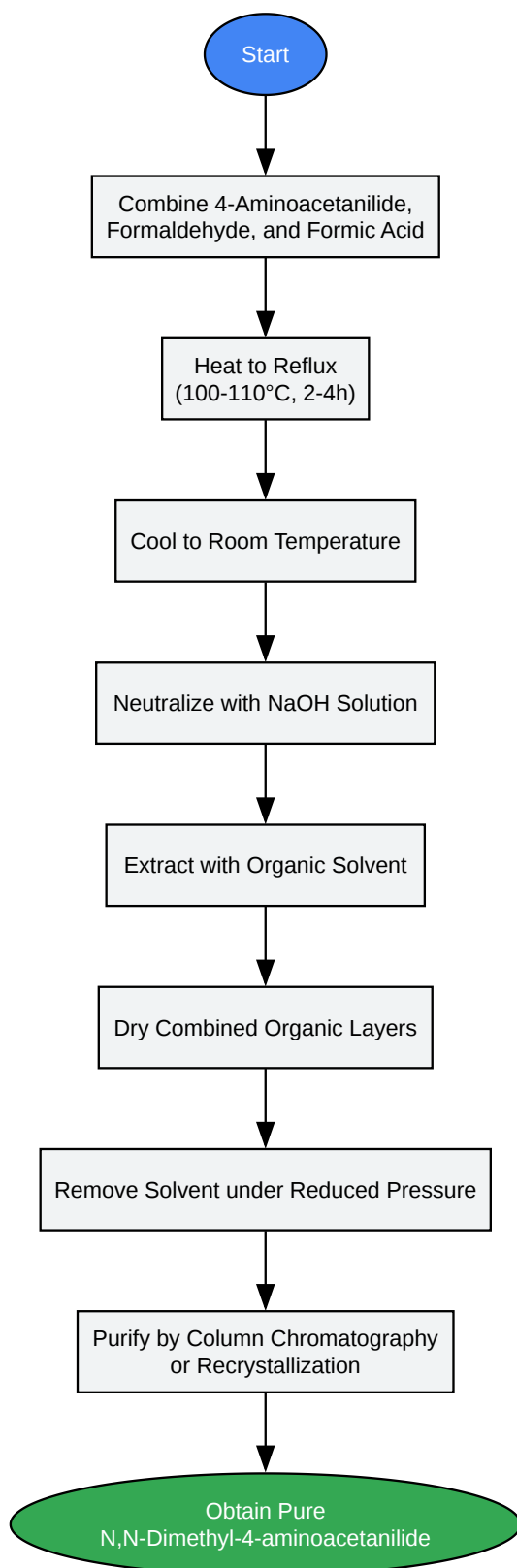
Introduction

N-methylation is a fundamental chemical transformation in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules. The introduction of a methyl group to an amine functionality can significantly alter a compound's physicochemical properties, such as its basicity, lipophilicity, and metabolic stability. 4-Aminoacetanilide is a useful intermediate in the synthesis of various compounds, and its N-methylation provides a route to derivatives with potential applications in medicinal chemistry and materials science.

This document provides a detailed protocol for the N,N-dimethylation of 4-aminoacetanilide using the Eschweiler-Clarke reaction. This classical method offers a robust and efficient means of methylating primary and secondary amines to their corresponding tertiary amines, utilizing formaldehyde as the carbon source and formic acid as the reducing agent. A key advantage of this reaction is that it typically proceeds to completion without the formation of quaternary ammonium salts.^{[1][2]}

Reaction Scheme

The Eschweiler-Clarke reaction proceeds through the formation of an iminium ion from the reaction of the primary amine with formaldehyde. This intermediate is then reduced by formic acid to yield the methylated amine. For a primary amine like 4-aminoacetanilide, this process occurs twice to yield the N,N-dimethylated product.^{[3][4]}



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